

Purity and analytical standards for 2,4-Dimethoxythiophenol

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Compound of Interest

Compound Name: **2,4-Dimethoxythiophenol**

Cat. No.: **B172925**

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An In-depth Technical Guide on the Purity and Analytical Standards for **2,4-Dimethoxythiophenol**

For researchers, scientists, and professionals in drug development, ensuring the purity and consistent quality of starting materials and intermediates like **2,4-Dimethoxythiophenol** is of paramount importance. This technical guide provides a comprehensive overview of the analytical standards and methodologies for assessing the purity of **2,4-Dimethoxythiophenol** (CAS RN: 18906-37-1). Due to the limited availability of specific, publicly documented purity and analytical protocols for this compound, this guide synthesizes industry-standard practices for analogous aromatic thiol compounds.

Physicochemical Properties

A foundational aspect of quality control is the confirmation of the compound's basic physicochemical properties. These constants serve as initial indicators of identity and purity.

Property	Value	Reference
CAS Number	18906-37-1	[1]
Molecular Formula	C ₈ H ₁₀ O ₂ S	[1][2]
Molecular Weight	170.23 g/mol	[1][2][3]
Boiling Point	159-160°C at 20 torr	[2]
Appearance	White to light yellow or orange solid, lump, or clear liquid	

Purity and Impurity Profile

The purity of **2,4-Dimethoxythiophenol** is typically determined by chromatographic techniques, with a general acceptance criterion of >98% for use in research and development. Potential impurities may arise from the starting materials, side reactions during synthesis, or degradation.

A representative impurity profile is outlined below. The limits are illustrative and may be refined based on the specific synthetic route and intended application.

Impurity Type	Potential Impurities	Typical Limit (Area %)
Starting Materials	1,3-Dimethoxybenzene	≤ 0.5%
Isomeric Impurities	3,4-Dimethoxythiophenol, 2,5-Dimethoxythiophenol	≤ 0.2% each
Oxidation Products	Bis(2,4-dimethoxyphenyl) disulfide	≤ 1.0%
Unidentified Impurities	Any single unknown impurity	≤ 0.1%
Total Impurities	-	≤ 2.0%

Analytical Methodologies

A multi-faceted approach is essential for the comprehensive quality control of **2,4-Dimethoxythiophenol**. The following are standard analytical techniques employed for this purpose.

Gas Chromatography (GC)

Gas chromatography is a primary method for assessing the purity and identifying volatile impurities in **2,4-Dimethoxythiophenol**.

Experimental Protocol:

- Instrumentation: Gas chromatograph with a Flame Ionization Detector (FID).
- Column: A non-polar capillary column, such as a DB-5 or equivalent (30 m x 0.25 mm ID, 0.25 μ m film thickness).
- Carrier Gas: Helium or Nitrogen at a constant flow rate.
- Injector Temperature: 250°C.
- Detector Temperature: 300°C.
- Oven Temperature Program:
 - Initial temperature: 80°C, hold for 2 minutes.
 - Ramp: 10°C/minute to 280°C.
 - Hold: 5 minutes at 280°C.
- Injection Volume: 1 μ L of a 1 mg/mL solution in a suitable solvent (e.g., dichloromethane).
- Data Analysis: Purity is determined by the area percent method. The peak area of **2,4-Dimethoxythiophenol** is compared to the total area of all observed peaks.

High-Performance Liquid Chromatography (HPLC)

HPLC is a versatile technique for the quantification of non-volatile impurities and degradation products.

Experimental Protocol:

- Instrumentation: HPLC system with a UV detector.
- Column: A reverse-phase C18 column (e.g., 150 mm x 4.6 mm, 5 μ m particle size).[4]
- Mobile Phase: An isocratic or gradient elution using a mixture of acetonitrile and water, often with a small amount of acid (e.g., 0.1% formic acid) to improve peak shape.[5] A typical starting point could be a 60:40 (v/v) mixture of acetonitrile and water.
- Flow Rate: 1.0 mL/minute.
- Column Temperature: 30°C.[4]
- Detection Wavelength: Determined by the UV spectrum of **2,4-Dimethoxythiophenol** (typically around 254 nm).
- Injection Volume: 10 μ L of a 0.5 mg/mL solution in the mobile phase.[4]
- Data Analysis: Similar to GC, purity is calculated based on the relative peak areas.

Mass Spectrometry (MS)

Coupling either GC or HPLC with a mass spectrometer (GC-MS or LC-MS) is crucial for the identification of unknown impurities by providing mass-to-charge ratio information.[6][7]

Experimental Protocol (LC-MS):

- LC Conditions: As described in the HPLC section.
- MS Instrumentation: A mass spectrometer, such as a quadrupole or time-of-flight (TOF) analyzer.
- Ionization Source: Electrospray Ionization (ESI) in either positive or negative ion mode.
- Data Acquisition: Full scan mode to detect all ions within a specified mass range. The acquired mass spectra of impurity peaks are then compared to known databases or interpreted to elucidate their structures.[7]

Nuclear Magnetic Resonance (NMR) Spectroscopy

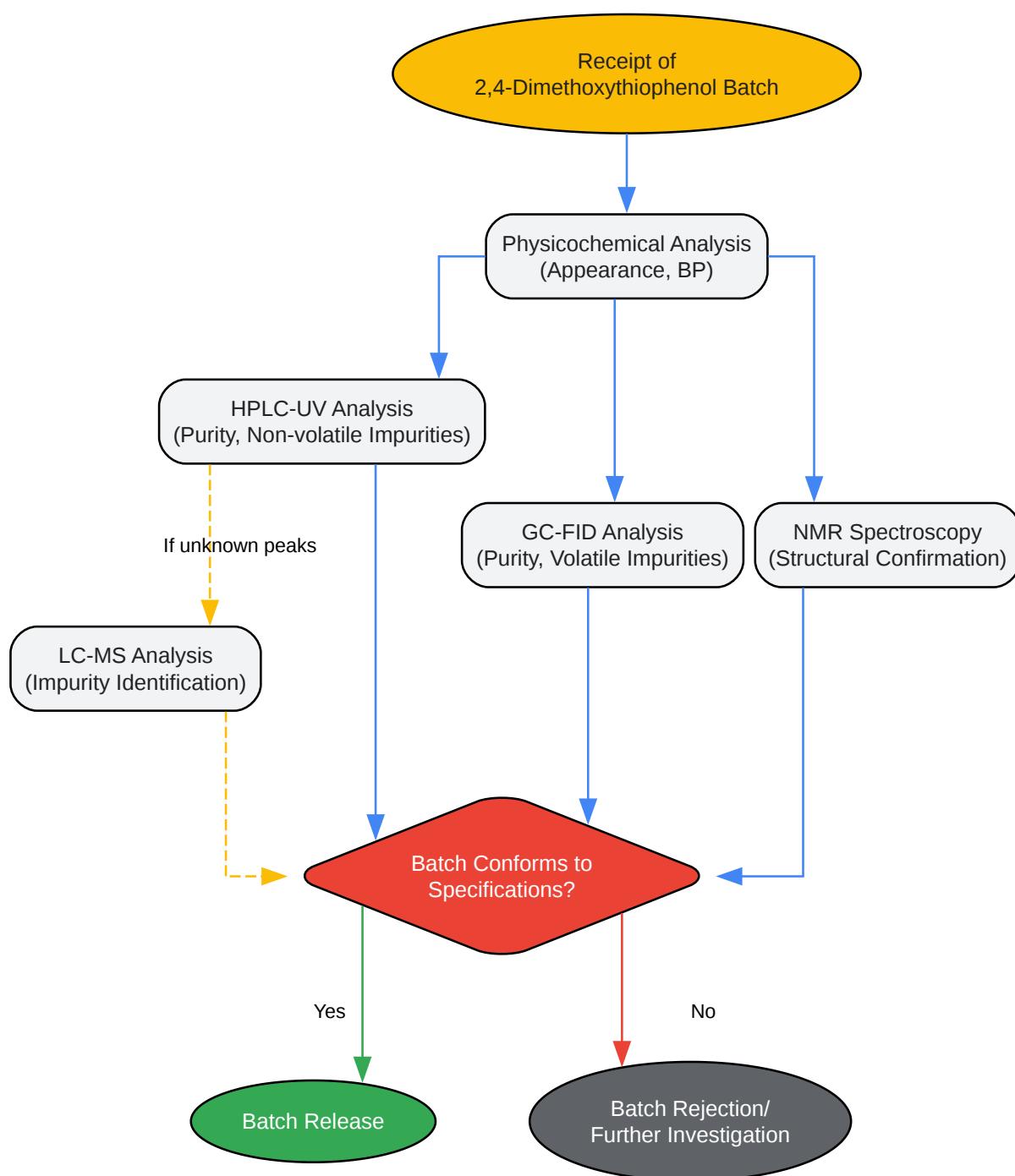
¹H NMR and ¹³C NMR spectroscopy are indispensable for the structural confirmation of **2,4-Dimethoxythiophenol** and the identification of structurally related impurities.

Experimental Protocol:

- Instrumentation: A 400 MHz or higher field NMR spectrometer.
- Sample Preparation: Dissolve approximately 10-20 mg of the sample in a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) containing a reference standard like tetramethylsilane (TMS).
- Data Acquisition: Acquire ¹H and ¹³C spectra using standard pulse sequences.
- Data Analysis: The chemical shifts, coupling constants, and integration of the proton signals, along with the chemical shifts of the carbon signals, should be consistent with the known structure of **2,4-Dimethoxythiophenol**.

Visualization of Analytical Workflow

The following diagram illustrates a typical workflow for the quality control and purity assessment of **2,4-Dimethoxythiophenol**.



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Caption: A typical analytical workflow for the quality control of **2,4-Dimethoxythiophenol**.

Conclusion

The quality of **2,4-Dimethoxythiophenol** is ensured through a rigorous application of orthogonal analytical techniques. While this guide provides a framework based on standard practices, it is essential to validate these methods for their intended purpose and to establish specific acceptance criteria based on the requirements of the subsequent synthetic steps or final product. The combination of chromatographic, spectroscopic, and spectrometric methods provides a high degree of confidence in the identity, purity, and overall quality of **2,4-Dimethoxythiophenol** for its use in research and drug development.

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